

Introduction: The Significance of 5-Chloro-6-methylnicotinic Acid in Modern Synthesis

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Compound of Interest

Compound Name: 5-Chloro-6-methylnicotinic acid

CAS No.: 1256835-19-4

Cat. No.: B3094348

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5-Chloro-6-methylnicotinic acid is a substituted pyridine carboxylic acid that serves as a crucial building block in the synthesis of complex organic molecules, particularly within the pharmaceutical industry. Its structural features—a pyridine core, a carboxylic acid group, a chloro substituent, and a methyl group—provide multiple reaction sites and modulate the electronic properties and lipophilicity of derivative compounds. This makes it a valuable intermediate in the development of novel therapeutic agents. For instance, derivatives of nicotinic acid are explored for a wide range of biological activities, including anti-inflammatory and analgesic properties.^[1] Understanding the safe and effective handling of this compound is paramount for researchers and drug development professionals to ensure laboratory safety and experimental success.

This guide provides a comprehensive overview of the safety protocols, handling procedures, and essential chemical properties of **5-Chloro-6-methylnicotinic acid**, grounded in authoritative safety data and field-proven insights.

Chapter 1: Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards associated with **5-Chloro-6-methylnicotinic acid** is the foundation of safe laboratory practice. This compound is classified as an irritant and requires careful handling to avoid adverse health effects.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. **5-Chloro-6-methylnicotinic acid** is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2] [3]
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation.[2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[3][4]
Acute Aquatic Toxicity	2	H402: Harmful to aquatic life.

Signal Word: Warning[2][5]

Hazard Pictogram:

- GHS07: Exclamation Mark (for skin/eye/respiratory irritation)

Toxicological Profile and Routes of Exposure

The primary routes of exposure are inhalation, skin contact, and eye contact.[6] Ingestion is also a potential route of exposure.[6]

- Inhalation: Inhaling the dust of **5-Chloro-6-methylnicotinic acid** may cause respiratory tract irritation.[3][4]
- Skin Contact: Direct contact with the skin can cause irritation.[2][3]

- Eye Contact: The compound is a serious eye irritant and can cause significant damage if it comes into contact with the eyes.[2][3]
- Ingestion: While specific data is limited, ingestion may be harmful.[6]

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. It is not classified as a carcinogen by IARC, NTP, or OSHA.

Chapter 2: Exposure Controls and Personal Protective Equipment (PPE)

Implementing robust exposure controls is critical to mitigating the risks associated with handling **5-Chloro-6-methylnicotinic acid**. A multi-layered approach, combining engineering controls, administrative controls, and personal protective equipment, is essential.

Engineering Controls

- Ventilation: Work with **5-Chloro-6-methylnicotinic acid** should be conducted in a well-ventilated area.[3][4] A laboratory fume hood is recommended, especially when handling the powder or generating dust.[7] Local exhaust ventilation should be used to control airborne concentrations.[2]
- Safety Stations: Easily accessible safety showers and eye wash stations are mandatory in any laboratory where this chemical is handled.[2]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for preventing direct contact with the chemical.

PPE Type	Specifications	Rationale
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards. A face shield should also be worn where there is a risk of splashing.[4][8]	To prevent eye contact, which can cause serious irritation.[2][3]
Hand Protection	Chemically resistant, impervious gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling the material.[4][8]	To prevent skin contact and subsequent irritation.[2][3]
Skin and Body Protection	A lab coat or long-sleeved clothing should be worn. For larger quantities or in case of a spill, a complete suit protecting against chemicals may be necessary.[4][9]	To protect the skin from accidental contact.
Respiratory Protection	Respiratory protection is required when dusts are generated. Use a NIOSH/MSHA-approved respirator.[9]	To prevent inhalation of the powder, which can cause respiratory irritation.[3][4]

Hygiene Practices

- Wash hands thoroughly after handling the compound.[2][3]
- Do not eat, drink, or smoke in the laboratory.[9][10]
- Contaminated clothing should be removed immediately and washed before reuse.[2][9]

Chapter 3: Safe Handling, Storage, and Disposal

The physical and chemical properties of **5-Chloro-6-methylnicotinic acid** dictate the necessary precautions for its handling, storage, and disposal.

Physical and Chemical Properties

Property	Value
Appearance	Light yellow to off-white solid powder.[9][11]
Melting Point	157 - 161 °C (314.6 - 321.8 °F)[11]
Boiling Point	204 °C (399 °F)
Solubility	Freely soluble in water.[9]

Stability and Reactivity

- **Chemical Stability:** The compound is stable under normal ambient conditions (room temperature).[3]
- **Incompatible Materials:** Avoid contact with strong oxidizing and reducing agents, strong acids, and strong bases.[9]
- **Hazardous Decomposition Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[3][6][9]

Recommended Handling Procedures

- **Preparation:** Before handling, ensure all necessary PPE is donned and engineering controls (fume hood) are operational.
- **Dispensing:** Avoid creating dust when weighing or transferring the solid.[4][9] Use a spatula and weigh the compound on a tared weigh boat inside a fume hood.
- **In Solution:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Heating:** If heating is required, use a well-controlled heating mantle or oil bath and ensure adequate ventilation.

- Post-Handling: After use, ensure the container is tightly sealed and decontaminate all surfaces and equipment.

Storage Requirements

- Store in a tightly closed container.[9][10]
- Keep in a dry, cool, and well-ventilated place.[9][10][11]
- Store locked up.[10]
- Store away from incompatible materials.[10]

Disposal Protocol

Disposal of **5-Chloro-6-methylnicotinic acid** and its containers must be done in accordance with local, state, and federal regulations.[12]

- Waste Chemical: Dispose of the chemical waste through an approved waste disposal plant. Do not mix with other waste.
- Empty Containers: Empty containers may still contain residue. Handle them as you would the product itself. To dispose of empty containers, triple rinse with a suitable solvent, collect the rinsate as hazardous waste, and then deface the label before disposal in regular laboratory trash or recycling.[12][13]

Chapter 4: Emergency Procedures

A clear and well-rehearsed emergency plan is crucial for responding effectively to accidents involving **5-Chloro-6-methylnicotinic acid**.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell, get medical advice/attention.[2][3]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower. If skin irritation occurs, get medical advice/attention.[2][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately make the victim drink water (two glasses at most). Consult a physician.[2][3][11]

Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the area.[3][4]
- Ventilate: Ensure adequate ventilation.[3][4]
- Contain: Prevent the product from entering drains.[2][3]
- Personal Protection: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[2][9]
- Cleanup: For a solid spill, carefully sweep up the material without creating dust and place it in a suitable, closed container for disposal.[4][8][11] Clean the affected area thoroughly.

Firefighting Measures

- Suitable Extinguishing Media: Use dry powder, foam, water spray, or carbon dioxide (CO₂).
[2][3]
- Special Hazards: The compound is combustible.[3] Thermal decomposition can produce hazardous gases like carbon oxides and nitrogen oxides.[3][6][9]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][6][9]

Chapter 5: Synthetic and Analytical Considerations

While this guide focuses on safety, a brief overview of the synthetic and analytical aspects of **5-Chloro-6-methylnicotinic acid** can provide valuable context for researchers.

Role in Synthesis

5-Chloro-6-methylnicotinic acid is an important intermediate in the synthesis of pharmaceuticals. For example, 6-methylnicotinic acid derivatives are precursors for the non-steroidal anti-inflammatory drug (NSAID) Etoricoxib.[14][15] The chloro and methyl groups on the pyridine ring can be modified or used to direct further reactions, allowing for the creation of a diverse library of compounds for drug discovery.

Illustrative Synthetic Pathway

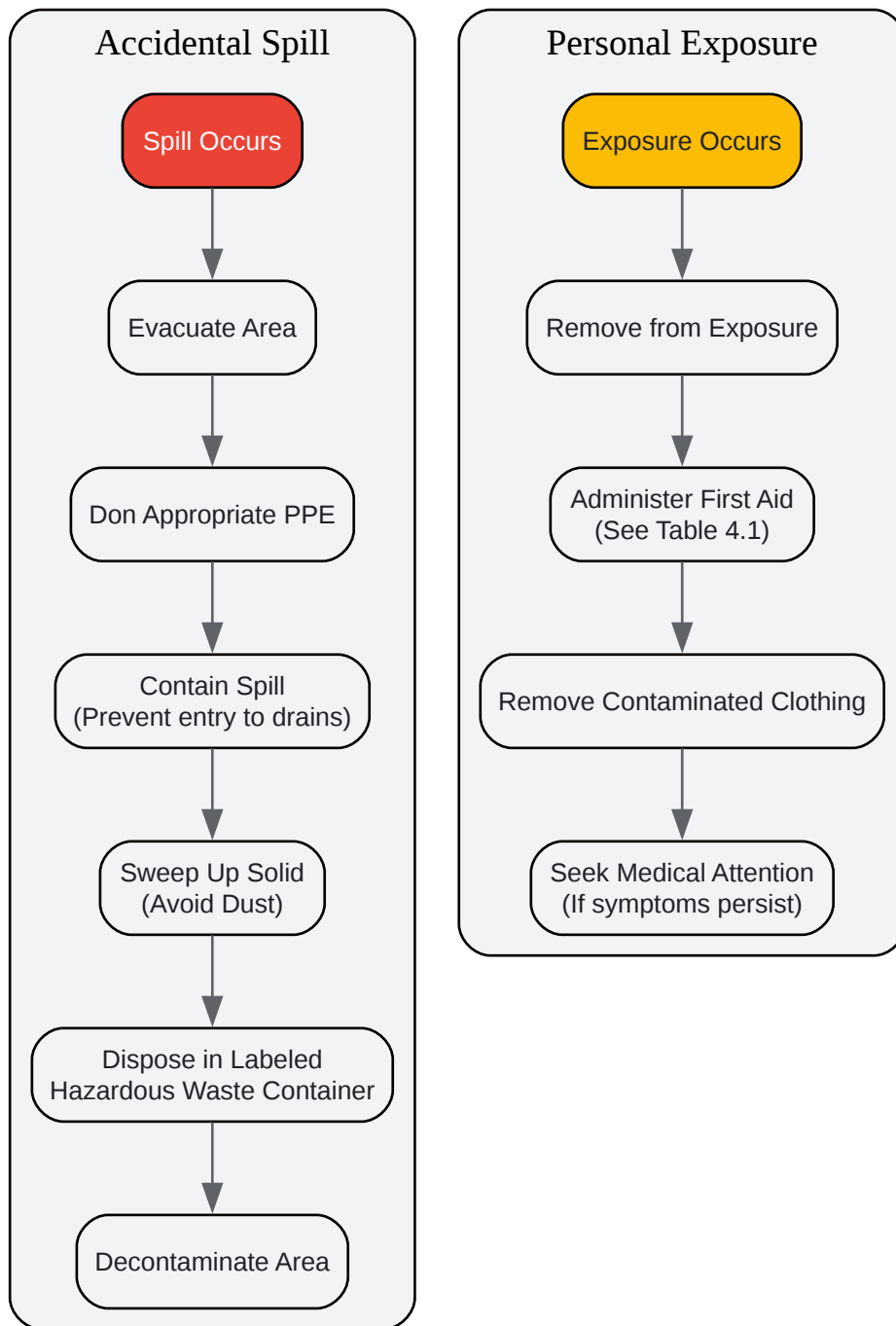
The synthesis of related compounds often involves the oxidation of substituted pyridines. For instance, 6-methylnicotinic acid can be synthesized by the oxidation of 2-methyl-5-ethylpyridine using nitric acid.[16][17] The ester, methyl 6-methylnicotinate, is a key intermediate and is typically formed via Fischer esterification of the corresponding carboxylic acid with methanol in the presence of an acid catalyst like sulfuric acid.[14][18]

Analytical Methods

High-performance liquid chromatography (HPLC) is a suitable method for analyzing **5-Chloro-6-methylnicotinic acid**. A reverse-phase (RP) HPLC method using a C18 column with a mobile phase of acetonitrile, water, and an acid modifier (like phosphoric or formic acid) can be employed for purity assessment and quantification.[19] Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are also powerful techniques for the analysis of related nicotinic acid derivatives.[20]

Visualizations

Emergency Response Workflow



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Caption: Workflow for responding to spills and personal exposure incidents.

Safe Handling and Storage Logic



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Caption: Logical flow for safe handling and storage protocols.

Conclusion

5-Chloro-6-methylnicotinic acid is a valuable chemical intermediate whose safe handling is predicated on a comprehensive understanding of its hazards and the diligent application of safety protocols. By adhering to the guidelines outlined in this document—utilizing appropriate engineering controls and personal protective equipment, following established procedures for handling and storage, and being prepared for emergencies—researchers can mitigate risks and create a safe and productive laboratory environment. The causality behind these protocols is clear: preventing exposure to this irritant compound is the primary objective to ensure the well-being of all laboratory personnel.

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